

Personal protective equipment for handling 2-Hydroxy Nevirapine-d3

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Compound of Interest

Compound Name: 2-Hydroxy Nevirapine-d3

Cat. No.: B12419583

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Essential Safety and Handling Guide for 2-Hydroxy Nevirapine-d3

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This document provides critical safety and logistical information for the handling and disposal of **2-Hydroxy Nevirapine-d3**. The following procedural guidance is designed to ensure the safety of laboratory personnel and the proper management of this chemical compound.

Compound Information

Property	Value	Source
Chemical Name	5-Cyclopropyl-7-hydroxy-9-(methyl-d3)-5,10-dihydro-4,5,6,10-tetraaza-dibenzo[a,d]cycloheptan-11-one	[1]
Molecular Formula	C ₁₅ H ₁₁ D ₃ N ₄ O ₂	[1]
Molecular Weight	285.32 g/mol	[1][2]
CAS Number	1329834-05-0	[2]
Unlabelled CAS	254889-31-1	[1][2]
Appearance	Solid	[3]
Parent Compound	Nevirapine	[4]

Hazard Identification and Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **2-Hydroxy Nevirapine-d3** is not readily available, the parent compound, Nevirapine, is classified as harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.[3][5] As a metabolite of a potent antiretroviral drug, **2-Hydroxy Nevirapine-d3** should be handled as a potentially cytotoxic substance.[6] Strict adherence to safety protocols is mandatory.

Required Personal Protective Equipment

PPE Category	Item	Specifications
Hand Protection	Gloves	Two pairs of powder-free nitrile gloves complying with ASTM D6978-05 are recommended. [7][8] Vinyl gloves are not suitable.[7]
Body Protection	Gown/Lab Coat	Disposable, fluid-resistant gown that covers the arms and body.[9]
Eye Protection	Safety Glasses/Goggles	Wear safety glasses with side shields or chemical splash goggles.[3][6]
Face Protection	Face Shield	A full face shield should be worn in addition to safety glasses when there is a risk of splashing.[7]
Respiratory Protection	Respirator	For handling powders outside of a containment system, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.[10]

Operational Plan: Step-by-Step Handling Procedures

Preparation and Engineering Controls

- Designated Area: All work with **2-Hydroxy Nevirapine-d3** must be conducted in a designated area, such as a chemical fume hood or a biological safety cabinet, to minimize exposure.[11]
- Gather Materials: Before starting, ensure all necessary PPE, handling equipment (e.g., spatulas, weighing paper), and waste containers are within reach inside the containment area.

- Don PPE: Put on all required PPE in the correct order (gown, then mask/respirator, then eye/face protection, and finally two pairs of gloves).

Weighing and Aliquoting

- Tare Equipment: Place a tared weigh boat or paper on the analytical balance.
- Dispense Compound: Carefully dispense the solid **2-Hydroxy Nevirapine-d3** onto the weigh boat. Avoid creating dust. Use a light touch and slow movements.
- Close Container: Immediately and securely close the primary container of the compound.
- Dissolution: If preparing a solution, add the solvent to the vessel containing the weighed compound within the fume hood. Ensure the vessel is capped before removing it from the containment area.

Post-Handling

- Decontamination: Wipe down all surfaces and equipment in the work area with an appropriate deactivating agent or 70% ethanol.
- Doff PPE: Remove PPE in the reverse order it was put on, being careful to avoid self-contamination. The outer pair of gloves should be removed first.
- Hand Washing: Wash hands thoroughly with soap and water after all work is complete.^[3]

Disposal Plan

All waste generated from handling **2-Hydroxy Nevirapine-d3** is considered cytotoxic waste and must be disposed of accordingly.^[6]

Waste Type	Disposal Procedure
Solid Waste	All contaminated solid waste (e.g., gloves, gowns, weigh boats, pipette tips) must be placed in a designated, clearly labeled, and sealed cytotoxic waste container. ^[9]
Liquid Waste	Contaminated liquid waste should be collected in a sealed, shatterproof container that is clearly labeled as "Cytotoxic Waste."
Sharps	Contaminated sharps (e.g., needles, razor blades) must be disposed of in a designated sharps container for cytotoxic waste.

Emergency Procedures

Spills

- **Evacuate and Secure:** Immediately alert others in the area and restrict access.
- **Don PPE:** Put on appropriate PPE, including a respirator.
- **Contain Spill:** Use a chemical spill kit to absorb the material. For powders, gently cover with damp absorbent material to avoid raising dust.
- **Clean Up:** Carefully collect all contaminated materials and place them in a cytotoxic waste container.
- **Decontaminate:** Clean the spill area with an appropriate deactivating solution, followed by a thorough wash with soap and water.

Personal Exposure

- **Skin Contact:** Immediately remove contaminated clothing and wash the affected area with copious amounts of soap and water for at least 15 minutes.^{[3][10]}
- **Eye Contact:** Immediately flush eyes with a large amount of water for at least 15 minutes, holding the eyelids open.^{[3][10]} Seek immediate medical attention.

Workflow Diagram

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Caption: Workflow for the safe handling and disposal of **2-Hydroxy Nevirapine-d3**.

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